

Application Notes and Protocols for Oligomycin B Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Oligomycin B is a potent inhibitor of mitochondrial F1FO ATP synthase, making it a valuable tool in cellular bioenergetics and cancer research.[1] Proper preparation of stock solutions is critical for accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **Oligomycin B** stock solutions.

Chemical Properties

A summary of the key chemical properties of **Oligomycin B** is presented in Table 1. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Weight	805.1 g/mol	[2][3]
CAS Number	11050-94-5	
Appearance	Crystalline solid	[4]
Purity	≥97%	[5]

Solubility Data



Oligomycin B is practically insoluble in water but soluble in several organic solvents. Table 2 provides solubility data for **Oligomycin B** in commonly used laboratory solvents.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	≥ 20 mg/mL	[3]
Ethanol	≤ 30 mg/mL	[3]
Dimethylformamide (DMF)	≥ 30 mg/mL	

Experimental Protocol: Preparation of a 5 mM Oligomycin B Stock Solution in DMSO

This protocol describes the preparation of a 5 mM stock solution of **Oligomycin B** in DMSO.

Materials:

- Oligomycin B (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips

Procedure:

- Calculate the required mass of Oligomycin B:
 - To prepare 1 mL of a 5 mM stock solution, the required mass can be calculated using the following formula:
 - Mass (mg) = Molarity (mM) x Volume (mL) x Molecular Weight (g/mol) / 1000
 - Mass (mg) = 5 mM x 1 mL x 805.1 g/mol / 1000 = 4.0255 mg



- For a 5 mg vial of Oligomycin B, the volume of DMSO required to make a 5 mM stock can be calculated as follows:[5]
 - Volume (mL) = (Mass (mg) / Molecular Weight (g/mol)) / Molarity (mM) * 1000
 - Volume (mL) = (5 mg / 805.1 g/mol) / 5 mM * 1000 = 1.242 mL[6]

Reconstitution:

- Allow the vial of lyophilized Oligomycin B to equilibrate to room temperature before opening to prevent condensation.
- Carefully add the calculated volume of anhydrous DMSO to the vial.
- Vortex the solution gently until the **Oligomycin B** is completely dissolved.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in microcentrifuge tubes.[3][5]
 - Store the aliquots at -20°C, protected from light.[3][5]
 - When stored properly, the stock solution is stable for several months. Once in solution, it is recommended to use it within 3 months to prevent loss of potency.[5]

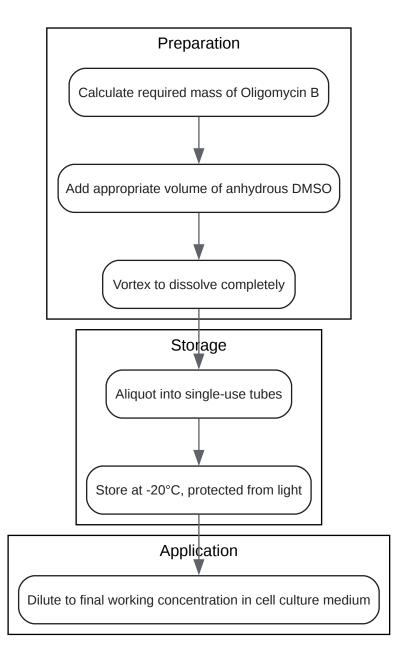
Working Concentrations

The optimal working concentration of **Oligomycin B** will vary depending on the cell type and experimental design. However, a general range for cell culture experiments is between 0.5 μ M and 10 μ M.[5] It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific application.

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for Oligomycin B Stock Solution Preparation



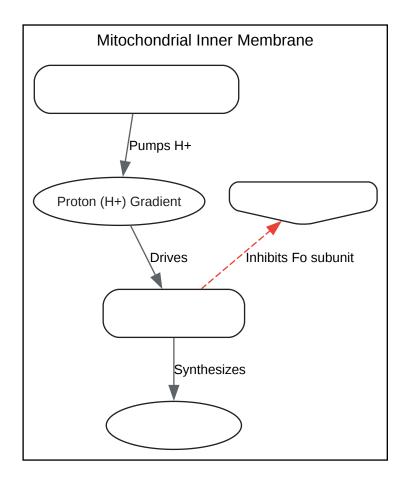


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Caption: Workflow for preparing **Oligomycin B** stock solution.

Signaling Pathway Inhibition by Oligomycin B





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Caption: Oligomycin B inhibits the F1FO ATP synthase.

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